

Sodium Methanesulfonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *sodium;methanesulfonate*

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Introduction

Sodium methanesulfonate ($\text{CH}_3\text{SO}_3\text{Na}$) is the sodium salt of methanesulfonic acid. It is a white, crystalline, hygroscopic solid that is highly soluble in water.^[1] This compound serves a variety of roles in research and industry, acting as a reagent, a counterion in pharmaceutical formulations, and a component in electroplating baths.^[1] Its low toxicity and high solubility make it a valuable compound in numerous applications.^[1] This guide provides an in-depth overview of the fundamental chemical, physical, and toxicological properties of sodium methanesulfonate, complete with detailed experimental protocols and data presented for clarity and comparability.

Chemical and Physical Properties

The fundamental properties of sodium methanesulfonate are summarized in the tables below. These properties are critical for its application in various scientific and industrial fields.

Chemical Identity

Property	Value	Reference
IUPAC Name	sodium;methanesulfonate	[1]
Synonyms	Sodium mesylate, Methanesulfonic acid sodium salt	[1]
CAS Number	2386-57-4	[1]
Molecular Formula	CH ₃ NaO ₃ S	[1]
Molecular Weight	118.09 g/mol	[2]
Canonical SMILES	CS(=O)(=O)[O-].[Na+]	[1]

Physicochemical Properties

Property	Value	Reference
Appearance	White to almost white crystalline powder/solid	[1]
Odor	Odorless	[3]
Melting Point	17-19 °C	[4]
Boiling Point	167 °C	[4]
Density	~1.481 g/cm ³	[5]
pKa of Conjugate Acid (Methanesulfonic Acid)	-1.86	[6]
Solubility	Soluble in water, alcohol, and ether. Insoluble in alkanes, benzene, and toluene.	[5][7]
Hygroscopicity	Hygroscopic	[1][3]

Toxicology and Safety

Sodium methanesulfonate is generally considered to have low acute toxicity.[1] However, as with any chemical, appropriate handling and safety precautions are necessary.

Acute Toxicity

Specific LD50 (median lethal dose) values for sodium methanesulfonate are not readily available in the literature. Many safety data sheets (SDS) report that this information is not available or that the substance is not classified as hazardous for acute toxicity.[8][9][10][11] For its conjugate acid, methanesulfonic acid, the oral LD50 in rats is reported as 200 mg/kg, and the dermal LD50 in rabbits is >1000 mg/kg.[12]

Route of Exposure	Species	LD50/LC50	Reference
Oral	Rat	No data available	[8][13]
Dermal	Rabbit	No data available	[13]
Inhalation	Rat	No data available	[13]

Hazard Identification

According to GHS classifications found in various safety data sheets, sodium methanesulfonate may cause skin and serious eye irritation.[10][14] It may also cause respiratory irritation.[10][14]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[10]
- Precautionary Statements: P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[10]

Experimental Protocols

The following sections detail standardized methodologies for determining the key physicochemical and toxicological properties of sodium methanesulfonate, based on OECD guidelines.

Determination of Melting Point (OECD Guideline 102)

This method describes the determination of the melting point of a substance.[15][16][17][18]

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure.[16]

Apparatus:

- Capillary tube apparatus (liquid bath or metal block)[16][17]
- Thermometer calibrated to a recognized standard
- Sample holder (capillary tubes)

Procedure:

- Dry the finely powdered substance.
- Introduce the substance into a capillary tube, sealed at one end, to a height of approximately 3 mm.
- Compact the sample by tapping the tube.
- Place the capillary tube in the melting point apparatus.
- Heat the apparatus at a rate of approximately 1 °C/min.
- Record the temperature at which the substance begins to melt (onset of liquefaction) and the temperature at which it is completely melted. This range is the melting point.

Determination of Water Solubility (OECD Guideline 105)

This guideline outlines the flask method for determining the water solubility of substances.[19][20][21][22][23]

Principle: A specified amount of the substance is agitated in water at a constant temperature until saturation is reached. The concentration of the substance in the aqueous solution is then determined by a suitable analytical method.[20]

Apparatus:

- Shaking flask or vessel with a stirrer
- Constant temperature bath (e.g., 20 ± 0.5 °C)
- Centrifuge or filtration system
- Analytical instrumentation for concentration measurement (e.g., HPLC, GC, titration)

Procedure:

- Add an excess amount of the solid sodium methanesulfonate to a known volume of water in the shaking flask.
- Place the flask in the constant temperature bath and agitate until equilibrium is reached (preliminary tests can determine the required time).
- Allow the solution to settle.
- Separate the aqueous phase from the undissolved solid by centrifugation or filtration.
- Determine the concentration of sodium methanesulfonate in the clear aqueous solution using a validated analytical method.
- Perform at least three determinations.

Determination of Density (OECD Guideline 109)

This guideline provides methods for determining the density of solids.[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)

Principle: Density is the mass of a substance per unit volume. For solids, methods like the pycnometer or hydrostatic balance are commonly used.[\[25\]](#)

Apparatus (Pycnometer Method):

- Pycnometer of a known volume
- Analytical balance

- Constant temperature bath

Procedure:

- Weigh the empty, clean, and dry pycnometer.
- Introduce a known mass of sodium methanesulfonate into the pycnometer.
- Fill the pycnometer with a liquid of known density in which the substance is insoluble (if applicable, otherwise a gas pycnometer is used).
- Place the pycnometer in the constant temperature bath to reach thermal equilibrium.
- Adjust the volume to the calibration mark and weigh the pycnometer with the substance and liquid.
- Calculate the volume of the substance from the masses and the known density of the liquid.
- The density is then calculated as the mass of the substance divided by its calculated volume.

Determination of Acute Oral Toxicity (OECD Guideline 423: Acute Toxic Class Method)

This method allows for the classification of a substance into a toxicity class based on a limited number of animal tests.[\[29\]](#)

Principle: A stepwise procedure is used where a group of animals is dosed at a defined level. The outcome (survival or death) determines the next step: dosing at a lower or higher fixed dose level, or cessation of testing.[\[29\]](#)

Animals:

- Healthy, young adult rodents (usually rats), fasted before dosing.[\[30\]](#)

Procedure:

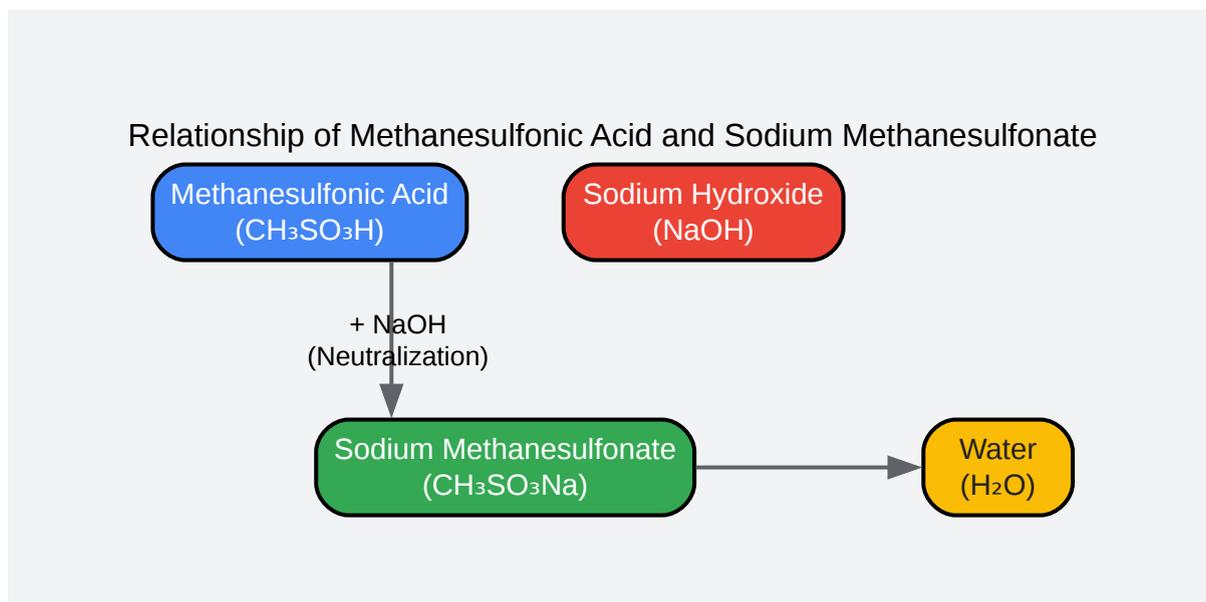
- **Starting Dose:** Select a starting dose from the fixed levels (e.g., 5, 50, 300, 2000 mg/kg body weight) based on available information. For a substance with low expected toxicity, 2000

mg/kg is a common starting point.[30]

- Dosing: Administer the substance by gavage to a group of three animals of a single sex (typically females).[30]
- Observation: Observe the animals for mortality and clinical signs of toxicity for at least 14 days.[30]
- Decision Logic:
 - If no mortality occurs at the starting dose, and a higher toxicity classification is not warranted based on other effects, no further testing is needed.
 - If mortality occurs, the test is repeated at a lower dose level.
 - The classification is determined by the dose level at which mortality is observed.

Visualization of Chemical Relationship

The following diagram illustrates the simple acid-base relationship between methanesulfonic acid and its corresponding sodium salt, sodium methanesulfonate.



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Acid-Base Neutralization Reaction

Conclusion

Sodium methanesulfonate is a well-characterized compound with a favorable safety profile and versatile applications in both research and industrial settings. This guide has provided a comprehensive overview of its core properties, including detailed experimental protocols for their determination. The structured presentation of data and methodologies aims to support researchers, scientists, and drug development professionals in the effective and safe utilization of this important chemical.

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